

Safe Disposal of alpha-Irone in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-Irone*

Cat. No.: *B1206951*

[Get Quote](#)

The proper disposal of **alpha-Irone** is critical for ensuring laboratory safety and environmental protection. As a combustible liquid that can cause skin and eye irritation and is harmful if swallowed, **alpha-Irone** must be managed as a hazardous chemical waste.[1] Disposal procedures should align with institutional protocols and local, state, and federal regulations.[2][3][4] Under no circumstances should **alpha-Irone** be disposed of down the drain or in regular trash.[2][3][5]

Hazard Profile and Safety Data

Before handling **alpha-Irone** for disposal, it is essential to be aware of its hazard profile. Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, should be worn at all times.[1] Work should be conducted in a well-ventilated area or under a fume hood.[1]

Parameter	Value	Source
Chemical Formula	C14H22O	[1]
CAS Number	79-69-6	[1]
GHS Classification	Combustible liquid, Acute toxicity (Oral), Skin irritation, Eye irritation.	[1]
Signal Word	Warning	[1]
Environmental Hazard	Toxic to aquatic life with long-lasting effects.[2][3]	Not considered Persistent, Bioaccumulative, and Toxic (PBT).[6]
Incompatible Materials	Strong oxidizing agents, strong acids, and alkalis.[1][4]	

Step-by-Step Disposal Protocol for alpha-Irone

This protocol outlines the standard procedure for the disposal of unused or waste **alpha-Irone** and contaminated materials.

Waste Identification and Segregation

- Identify as Hazardous Waste: All unwanted **alpha-Irone**, solutions containing it, and materials contaminated with it (e.g., absorbent pads, gloves, empty containers) must be treated as hazardous waste.[5]
- Segregate Waste: Do not mix **alpha-Irone** waste with other waste streams unless explicitly permitted by your institution's hazardous waste program. Store it separately from incompatible materials like strong oxidizing agents.[1][7]

Waste Collection and Containment

- Select an Appropriate Container: Use a chemically compatible container for waste collection, preferably the original container if it is in good condition.[7][8] The container must have a secure, leak-proof lid.[9]

- **Label the Container:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**alpha-Irone**," and any other information required by your institution's Environmental Health and Safety (EHS) office.
- **Keep Containers Closed:** Waste containers must be kept tightly sealed at all times, except when adding waste.[\[5\]](#)[\[7\]](#)[\[8\]](#)

Handling Spills and Contaminated Materials

- **Immediate Containment:** In case of a spill, eliminate all ignition sources.[\[1\]](#)
- **Absorb the Spill:** Use an inert absorbent material, such as vermiculite, dry sand, or commercial sorbents, to absorb the spilled liquid.[\[3\]](#)
- **Collect and Dispose:** Carefully collect the absorbent material and any contaminated debris using non-sparking tools and place it in the designated hazardous waste container.
- **Decontaminate the Area:** Clean the spill area thoroughly.

Storage of Hazardous Waste

- **Designated Storage Area:** Store the sealed and labeled waste container in a designated "Satellite Accumulation Area" (SAA) within the laboratory.[\[7\]](#)[\[8\]](#) This area must be at or near the point of waste generation.[\[8\]](#)
- **Secondary Containment:** It is best practice to keep the waste container in a secondary containment tray to prevent the spread of any potential leaks.[\[9\]](#)
- **Inspect Regularly:** Regularly inspect the SAA for any signs of leaks or container degradation.[\[7\]](#)[\[9\]](#)

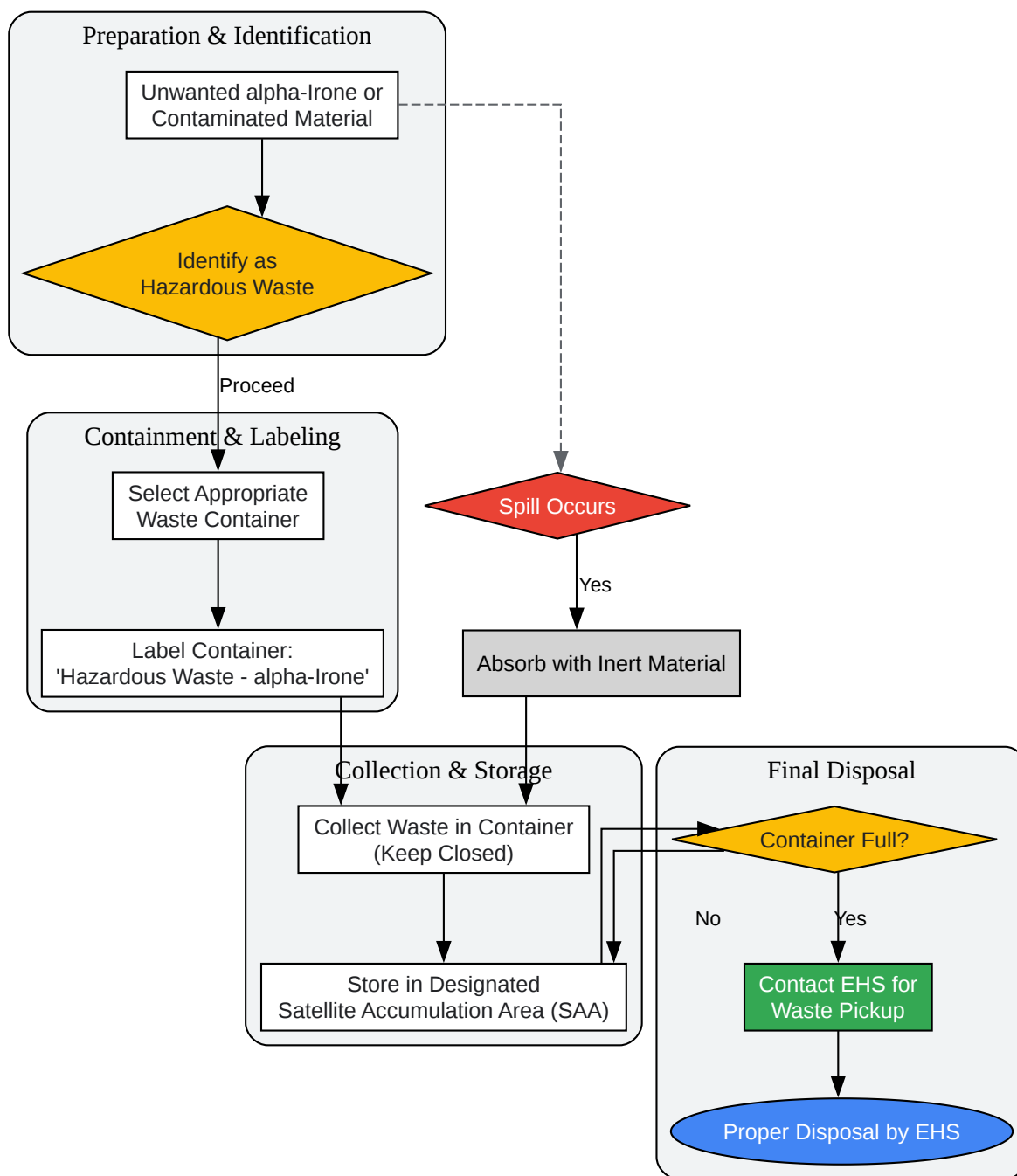
Arranging for Final Disposal

- **Contact EHS:** Once the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) or Hazardous Waste Management office to arrange for a pickup.[\[8\]](#)

- Do Not Accumulate Excessive Waste: Adhere to the volume and time limits for waste accumulation in an SAA as specified by regulations (e.g., a maximum of 55 gallons, to be removed within three days of being full).^[7]^[8]
- Documentation: Complete any required waste disposal forms or logs as per your institution's procedures.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **alpha-Irone**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **alpha-Irone** hazardous waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbull.com [chemicalbull.com]
- 2. directpcw.com [directpcw.com]
- 3. vigon.com [vigon.com]
- 4. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 5. vumc.org [vumc.org]
- 6. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 7. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 8. ehrls.upenn.edu [ehrls.upenn.edu]
- 9. danielshhealth.com [danielshhealth.com]
- To cite this document: BenchChem. [Safe Disposal of alpha-Irone in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206951#alpha-irone-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com